

solid-phase peptide synthesis using 5-ethynyl-2-methoxybenzoic acid

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Compound of Interest

Compound Name: 5-ethynyl-2-methoxybenzoic acid

CAS No.: 2648965-66-4

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Technical Application Note: Precision N-Terminal Alkyne Functionalization via **5-Ethynyl-2-Methoxybenzoic Acid**

Executive Summary

This guide details the protocol for utilizing **5-ethynyl-2-methoxybenzoic acid** as a robust N-terminal capping reagent in Solid-Phase Peptide Synthesis (SPPS). While standard alkynoic acids (e.g., 4-pentynoic acid) are common, the usage of a benzoic acid derivative offers distinct advantages, including UV-traceability (254 nm) and rigidification of the linker arm.

However, the 2-methoxy substituent introduces significant steric hindrance proximal to the carboxylic acid, rendering standard coupling protocols (e.g., HBTU/DIEA) inefficient. This note provides an optimized high-efficiency coupling workflow, cleavage specifications to preserve the alkyne, and downstream CuAAC (Click Chemistry) protocols.

Chemical Context & Challenges

Feature	Specification	Impact on Protocol
Molecule	5-ethynyl-2-methoxybenzoic acid	Click-ready linker.
Reactive Handle	Terminal Alkyne ($C\equiv CH$)	Susceptible to oxidation; stable to TFA.
Sterics	Ortho-Methoxy group	CRITICAL: Hinders nucleophilic attack at carbonyl. Requires HATU/HOAt. [1]
Solubility	Moderate (DCM/DMF)	The methoxy group improves solubility compared to unsubstituted benzoic acids.

The "Ortho-Effect" in Coupling

The 2-methoxy group exerts a steric blockade protecting the carbonyl carbon. Standard carbodiimide (DIC) or uronium (HBTU) activations often result in deletion sequences (unreacted N-termini) because the activation kinetics are slower than the competing hydrolysis or guanidinylation.

Experimental Protocols

Protocol A: High-Efficiency On-Resin Coupling

Objective: Overcome steric hindrance to achieve >98% capping efficiency.

Reagents:

- Linker: **5-ethynyl-2-methoxybenzoic acid** (3.0 - 5.0 equivalents relative to resin loading).
- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or PyBOP.
- Base: N,N-Diisopropylethylamine (DIEA) or N-Methylmorpholine (NMM).[\[2\]](#)
- Solvent: DMF (Anhydrous).

Step-by-Step Procedure:

- **Resin Preparation:** Ensure the N-terminal Fmoc group of the peptide-resin is fully removed (20% Piperidine/DMF, 2 x 10 min) and washed (5x DMF).
- **Pre-Activation (Crucial):**
 - Dissolve **5-ethynyl-2-methoxybenzoic acid** (4 eq) and HATU (3.9 eq) in minimum DMF.
 - Add DIEA (8 eq).
 - Incubate for 2-3 minutes to form the active ester (OAt-ester). Do not exceed 5 minutes to avoid racemization or side-reactions, though less critical for achiral linkers.
- **Coupling:**
 - Add the pre-activated solution to the resin.[\[1\]](#)
 - Agitate: 2 to 4 hours at Room Temperature. (Standard amino acids take 30-45 mins; this requires longer).
- **Monitoring:** Perform a Kaiser Test (Ninhydrin).
 - Blue beads: Incomplete coupling.[\[3\]](#) Proceed to Re-Coupling.
 - Colorless beads: Complete coupling.
- **Re-Coupling (If necessary):**
 - Wash resin 3x DMF.[\[1\]](#)
 - Repeat coupling using PyBOP (4 eq) and HOAt (4 eq) with DIEA (8 eq) for 2 hours.

Protocol B: Cleavage & Deprotection

Objective: Release peptide while preserving the terminal alkyne.

Warning: Terminal alkynes are generally stable to TFA, but can be sensitive to high concentrations of silanes or specific cation scavengers over long periods.

Cocktail Formulation (Reagent K modified):

- TFA: 92.5%
- TIS (Triisopropylsilane): 2.5%
- Water: 2.5%
- DODT (3,6-Dioxa-1,8-octanedithiol): 2.5% (Preferred over EDT for lower odor; protects Met/Cys).

Procedure:

- Add cold cleavage cocktail to resin (10 mL per 1g resin).
- Agitate for 2-3 hours at room temperature.
- Precipitate filtrate into cold Diethyl Ether (-20°C).
- Centrifuge (3000 rpm, 5 min) and wash pellet 3x with ether.
- Lyophilize from Water/Acetonitrile (0.1% TFA).

Downstream Application: CuAAC Click Chemistry

The 5-ethynyl group serves as the "Click" handle for conjugation to Azide-functionalized payloads (Fluorophores, PEG, Drugs).

Protocol C: Solution-Phase Click Conjugation

Reagents:

- Peptide: Purified Alkyne-Peptide (1 eq, ~1 mM final conc).
- Partner: Azide-Functionalized Molecule (1.2 eq).
- Catalyst: $\text{CuSO}_4[4][5] \cdot 5\text{H}_2\text{O}$ (0.5 eq).
- Reductant: Sodium Ascorbate (2.0 eq).

- Ligand: THPTA or TBTA (2.0 eq) - Essential to protect biomolecules from Cu-induced oxidation.
- Buffer: PBS (pH 7.4) / DMSO (if solubility is needed).

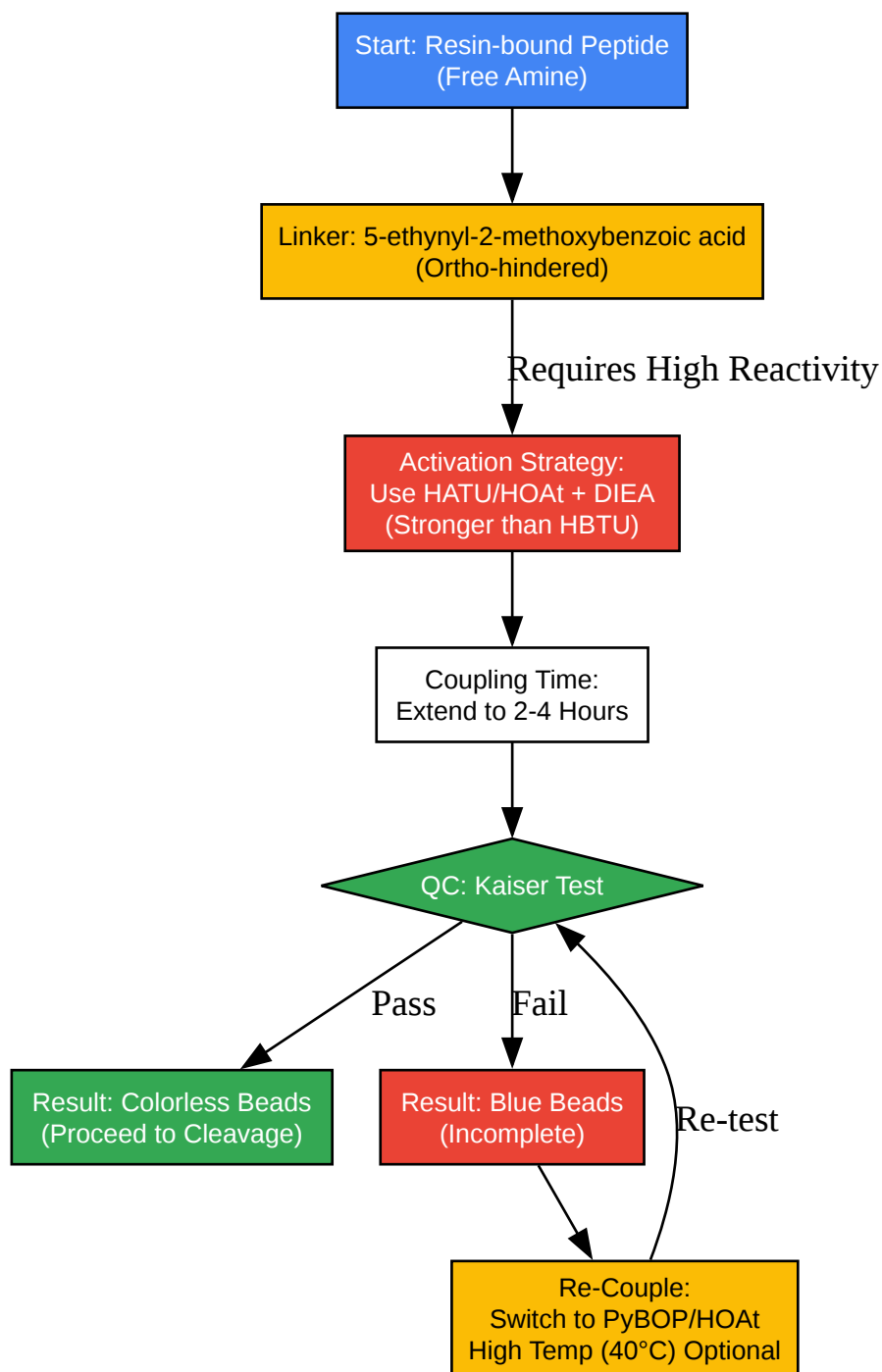
Workflow:

- Dissolve Peptide and Azide-Partner in Buffer/DMSO mixture (e.g., 1:1).
- Pre-mix CuSO₄ and THPTA ligand in water; add to reaction.
- Add Sodium Ascorbate last to initiate the reaction (Solution turns from blue to colorless/yellowish).
- Incubate: 1-2 hours at RT (or overnight at 4°C).
- Purification: HPLC (C18 column). The "Clicked" product will have a significantly different retention time due to the triazole formation and addition of the payload.

Visualization & Logic

Figure 1: Optimization Logic for Sterically Hindered Coupling

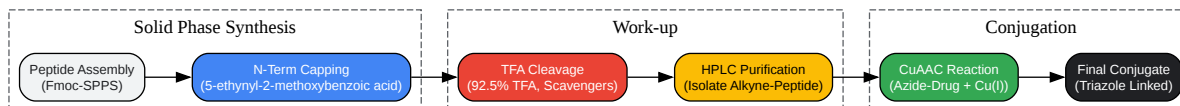
Caption: Decision tree for coupling 2-substituted benzoic acids in SPPS.



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Figure 2: Total Synthesis Workflow

Caption: From Resin to "Clicked" Conjugate.



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Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Low Yield of Capped Peptide	Steric hindrance of 2-OMe group.	Switch from HBTU to HATU. Increase equivalents to 5x. Double couple.
Alkyne Missing in MS	Side reaction during cleavage (hydration).[6]	Ensure cleavage cocktail is fresh. Avoid heating during cleavage.
Peptide Precipitates in Click Mix	Hydrophobicity of linker/payload.	Add DMSO or DMF (up to 50%) to the Click buffer. Use THPTA ligand to improve water solubility.
Blue Kaiser Test after 4h	Aggregation of peptide chain.	Use "Magic Mixture" (DCM/DMF/NMP 1:1:1) or elevate temp to 40°C (carefully).

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